

# An In-depth Technical Guide to C.I. 11860 (Solvent Yellow 12)

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## Compound of Interest

Compound Name: SOLVENT YELLOW 12

Cat. No.: B1585595

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## Introduction

C.I. 11860, commercially known as **Solvent Yellow 12**, is a monoazo dye belonging to the extensive family of azo colorants. These synthetic dyes are characterized by the presence of one or more azo groups ( $-N=N-$ ) which act as the primary chromophore responsible for their color.[1][2] First discovered in the mid-19th century, azo dyes have become integral to various industries, including textiles, printing, and plastics, due to their versatile color range and cost-effective synthesis.[3] **Solvent Yellow 12**, in particular, is utilized for coloring greases, mineral oils, waxes, and plastics.[4][5] This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and synthesis of C.I. 11860.

## Historical Context and Discovery

The development of synthetic dyes began in 1856 with William Henry Perkin's synthesis of Mauveine. This discovery spurred intense research into synthetic colorants, leading to the discovery of azo dyes by Peter Griess in 1858.[3] The first azo dye, Bismarck brown, was prepared in 1863.[3] The Colour Index, an international database for standardizing colorants, was first published in 1924 to bring order to the rapidly expanding dye industry.[6]

While the precise date and individuals or company responsible for the initial synthesis of C.I. 11860 (**Solvent Yellow 12**) are not readily available in the reviewed literature, its classification as a monoazo dye places its development within the broader historical context of the

proliferation of azo dye chemistry in the late 19th and early 20th centuries.<sup>[1][3]</sup> The straightforward synthesis method, involving a diazotization and coupling reaction, is characteristic of this era of dye development.

## Chemical and Physical Properties

C.I. 11860 is scientifically known as 2-(o-tolylazo)-p-cresol.<sup>[7]</sup> Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
CI Name	Solvent Yellow 12	[8]
CI Number	11860	[8]
CAS Number	6370-43-0	[7]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O	[4][9]
Molecular Weight	226.27 g/mol	[4][7]
Appearance	Yellow powder	[5]
Melting Point	97 °C	[4][10]
Solubility	Soluble in ethanol, acetone, and benzene.	[4][7]

## Experimental Protocols: Synthesis of C.I. 11860 (Solvent Yellow 12)

The synthesis of C.I. 11860 is a classic example of a two-step diazotization and azo coupling reaction. The process involves the conversion of an aromatic amine, in this case, o-toluidine, into a diazonium salt, which then acts as an electrophile in a substitution reaction with an electron-rich coupling agent, p-cresol.<sup>[4][7]</sup>

### Step 1: Diazotization of o-Toluidine

The diazotization reaction converts the primary amino group of o-toluidine into a diazonium salt. This is typically carried out in a cold, acidic solution using a source of nitrous acid, which is

generated in situ from sodium nitrite and a strong mineral acid like hydrochloric acid.[\[11\]](#)

Materials:

- o-Toluidine
- Concentrated Hydrochloric Acid
- Sodium Nitrite
- Ice

Procedure:

- In a flask, dissolve a specific molar equivalent of o-toluidine in a solution of concentrated hydrochloric acid and water.
- Cool the resulting solution to 0-5 °C in an ice bath with constant stirring. This may form a fine suspension of o-toluidine hydrochloride.[\[11\]](#)
- In a separate beaker, prepare a solution of one molar equivalent of sodium nitrite in cold water.
- Slowly add the sodium nitrite solution dropwise to the cold o-toluidine hydrochloride suspension, ensuring the temperature is maintained below 5 °C throughout the addition.[\[11\]](#)
- Continue stirring the mixture in the ice bath for 15-20 minutes after the addition is complete to ensure the complete formation of the o-tolyldiazonium chloride solution.[\[11\]](#)

## Step 2: Azo Coupling with p-Cresol

The resulting diazonium salt is a weak electrophile and will react with an electron-rich aromatic compound like p-cresol.[\[11\]](#)

Materials:

- p-Cresol
- Sodium Hydroxide

- Ice

#### Procedure:

- In a separate beaker, dissolve one molar equivalent of p-cresol in an aqueous solution of sodium hydroxide.
- Cool this alkaline solution in an ice bath to 0-5 °C.
- Slowly, and with vigorous stirring, add the cold o-tolyldiazonium chloride solution to the alkaline p-cresol solution. A brightly colored precipitate of **Solvent Yellow 12** should form immediately.
- Continue stirring the reaction mixture in the ice bath for 30 minutes to ensure complete coupling.
- Collect the solid product by vacuum filtration and wash it with cold water.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol.<sup>[11]</sup>

## Spectroscopic Data

Detailed spectroscopic data for C.I. 11860 is not widely available in the public domain.

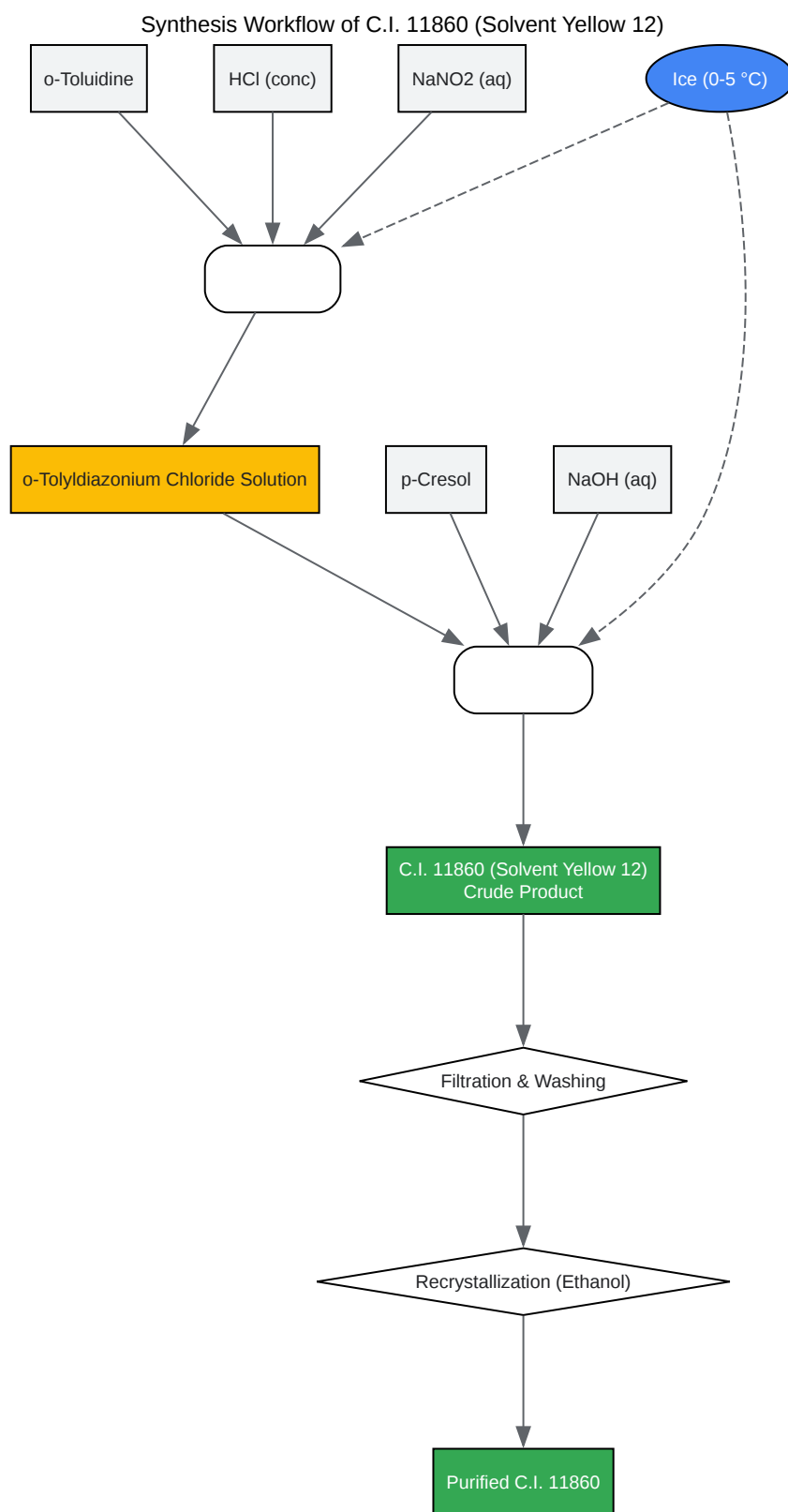
However, based on its chemical structure, the following characteristic spectral features can be anticipated:

- <sup>1</sup>H NMR: The spectrum would be expected to show distinct signals for the aromatic protons on both the tolyl and cresol rings, as well as singlets for the two methyl groups and the hydroxyl proton.
- <sup>13</sup>C NMR: The spectrum would display signals for the aromatic carbons, the two methyl carbons, and the carbon bearing the hydroxyl group.
- IR Spectroscopy: The infrared spectrum would likely exhibit characteristic absorption bands for O-H stretching (from the hydroxyl group), C-H stretching (from the aromatic and methyl groups), N=N stretching (of the azo group), and C=C stretching (of the aromatic rings).

- **UV-Vis Spectroscopy:** Due to the extended conjugation provided by the azo group linking the two aromatic rings, C.I. 11860 is expected to show strong absorption in the visible region of the electromagnetic spectrum, which is responsible for its yellow color. The exact absorption maximum would be influenced by the solvent used.

## Experimental Workflow Visualization

The synthesis of C.I. 11860 can be visualized as a two-stage process. The following diagram, generated using the DOT language, illustrates the workflow from starting materials to the final product.



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Caption: Synthesis workflow for C.I. 11860 (**Solvent Yellow 12**).

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